

Application Notes and Protocols for the Synthesis of 3-Methyl-4-methylsulfonylphenol

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Compound of Interest

Compound Name: 3-Methyl-4-methylsulfonylphenol

Cat. No.: B166747

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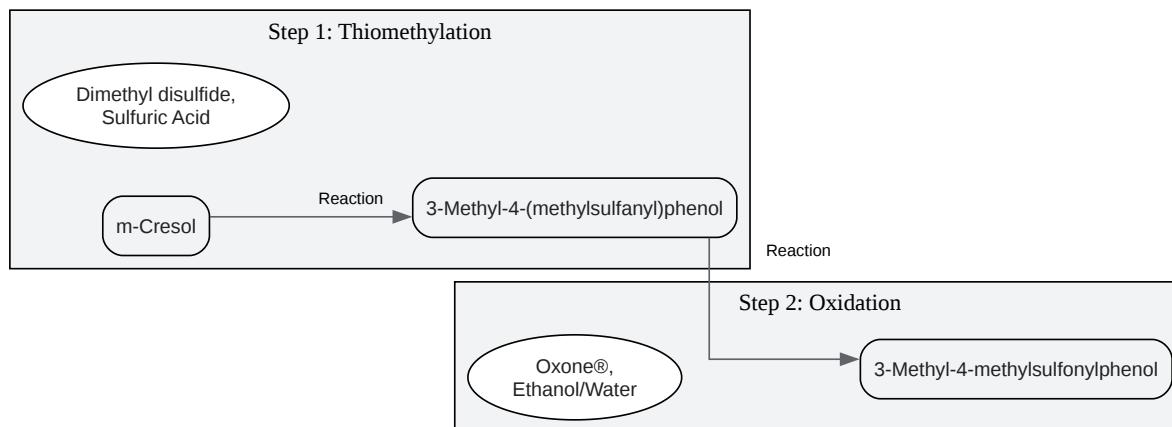
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the synthesis of **3-Methyl-4-methylsulfonylphenol**, a valuable intermediate in organic synthesis. The protocol is presented in a step-by-step manner, suitable for use in a laboratory setting.

Synthesis Overview

The synthesis of **3-Methyl-4-methylsulfonylphenol** is achieved through a two-step process. The first step involves the thiomethylation of m-cresol to yield 3-methyl-4-(methylsulfanyl)phenol. The subsequent step is the oxidation of the sulfide intermediate to the desired sulfone product.

Experimental Workflow



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Caption: Two-step synthesis of **3-Methyl-4-methylsulfonylphenol**.

Experimental Protocols

Step 1: Synthesis of 3-methyl-4-(methylsulfanyl)phenol

This procedure is adapted from general methods for the thiomethylation of phenols.

Materials:

- m-Cresol
- Dimethyl disulfide
- Concentrated sulfuric acid (95-98%)
- Sodium carbonate solution (5% w/v)
- Water

- Anhydrous magnesium sulfate
- Organic solvent (e.g., dichloromethane or diethyl ether)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, combine m-cresol and dimethyl disulfide.
- Cool the mixture to 10-15°C in an ice bath.
- Slowly add concentrated sulfuric acid dropwise to the stirred mixture, maintaining the temperature between 10-15°C.
- After the addition is complete, continue stirring the reaction mixture at this temperature for 5 hours.
- Carefully transfer the reaction mixture to a separatory funnel and separate the lower acidic layer.
- Neutralize the organic layer by washing with a 5% sodium carbonate solution.
- Wash the organic layer with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to remove the solvent and any unreacted starting materials.
- The resulting crude product, 3-methyl-4-(methylsulfanyl)phenol, can be purified further by vacuum distillation or recrystallization.

Table 1: Physical and Chemical Properties of 3-methyl-4-(methylsulfanyl)phenol

Property	Value
Molecular Formula	C ₈ H ₁₀ OS
Molar Mass	154.23 g/mol
Appearance	Off-white to light beige solid
Melting Point	56-60 °C
Boiling Point	151 °C / 15 mmHg

Step 2: Synthesis of 3-Methyl-4-methylsulfonylphenol

This protocol is adapted from the synthesis of 4-(methylsulfonyl)phenol.[1][2][3]

Materials:

- 3-methyl-4-(methylsulfanyl)phenol
- Oxone® (Potassium peroxyomonosulfate)
- Ethanol
- Water
- Ethyl acetate
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 3-methyl-4-(methylsulfanyl)phenol in a 1:1 mixture of ethanol and water in a round-bottom flask equipped with a magnetic stirrer.
- At room temperature, add Oxone® in portions to the stirred solution.
- Stir the reaction mixture at room temperature for 18 hours.

- After the reaction is complete, transfer the mixture to a separatory funnel and partition it between ethyl acetate and water.
- Separate the layers and extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the combined organic layers over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to yield **3-Methyl-4-methylsulfonylphenol**. The product can be further purified by column chromatography if necessary.

Data Presentation

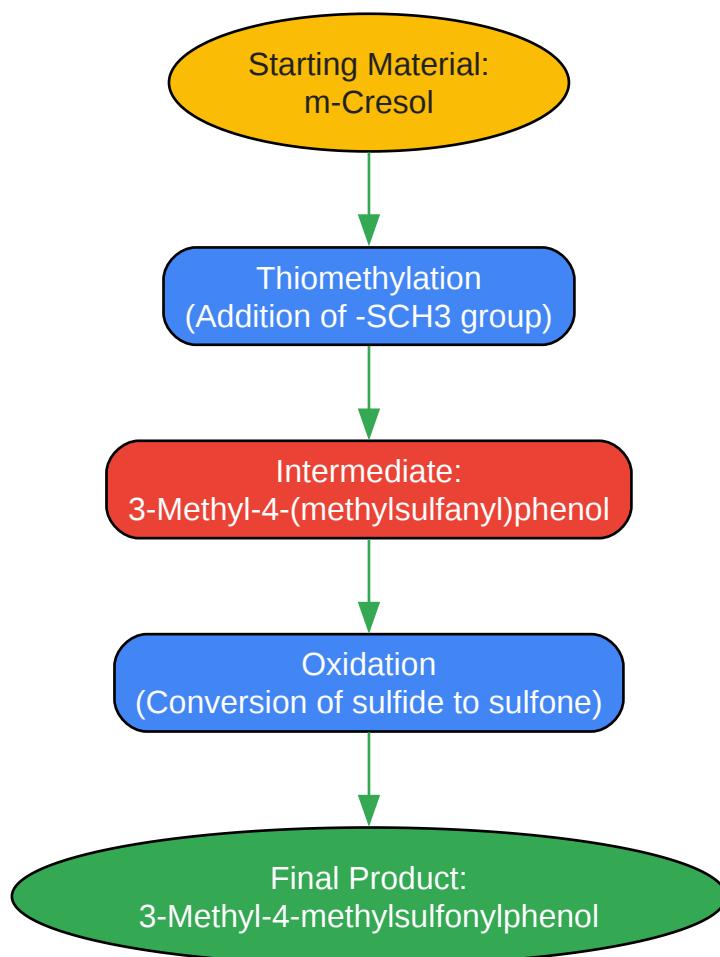
Table 2: Characterization Data for **3-Methyl-4-methylsulfonylphenol**

Property	Value
Molecular Formula	C ₈ H ₁₀ O ₃ S
Molar Mass	186.23 g/mol [4][5]
Appearance	Tan to pink-brown powder (predicted based on similar compounds)
Melting Point	Not available
Boiling Point	Not available
Mass Spectrometry (GC-MS)	Spectral data available on PubChem (CID 167048)[4][5]
Infrared Spectroscopy (FTIR)	Spectral data available on PubChem (CID 167048)[4][5]
¹ H NMR & ¹³ C NMR	Experimental data not readily available in the searched literature.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the searched literature regarding the direct involvement of **3-Methyl-4-methylsulfonylphenol** in biological signaling pathways or its specific biological activities. However, related methylsulfonylphenol and phenolic compounds have been studied for their potential biological activities, including antioxidant and antimicrobial properties.^{[6][7][8][9]} Further research is required to elucidate the specific biological functions of **3-Methyl-4-methylsulfonylphenol**.

Logical Relationship of Synthesis



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Caption: Logical flow of the two-step synthesis process.

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